

Diacetin: A Technical Guide to Laboratory Health and Safety

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Compound of Interest

Compound Name: 2-Hydroxypropane-1,3-diyldiacetate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of diacetin in a laboratory environment. The following sections detail its chemical and physical properties, potential hazards, handling and storage procedures, emergency protocols, and toxicological data.

Section 1: Chemical Identification and Properties

Diacetin, also known as glyceryl diacetate, is a clear, colorless, and odorless oily liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is a mixture of the 1,2- and 1,3-diacetates of glycerol and is hygroscopic, meaning it absorbs moisture from the air.[\[1\]](#)[\[2\]](#)[\[3\]](#) Diacetin is soluble in water and alcohol.[\[4\]](#)[\[5\]](#)

Table 1: Physical and Chemical Properties of Diacetin

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₅	[1] [2]
Molecular Weight	176.17 g/mol	[1] [2]
CAS Number	25395-31-7	
Appearance	Clear, colorless, viscous liquid	[1] [2]
Odor	Odorless or slight, fatty odor	[1] [2] [3]
Boiling Point	280 °C (536 °F) at 760 mmHg	[1] [2]
Flash Point	110 °C (230 °F) (closed cup)	[1] [2] [4]
Density	1.17 - 1.188 g/cm ³ at 25 °C	[1] [2] [4]
Vapor Pressure	< 1 mmHg at 20 °C	[1] [2]
Vapor Density	6.1	[1] [2]
Solubility	Soluble in water	[4] [5]

Section 2: Hazard Identification and Classification

According to the OSHA Hazard Communication Standard (29 CFR 1910.1200), diacetin is generally not classified as a hazardous substance or mixture.[\[1\]](#)[\[2\]](#)[\[4\]](#) However, some safety data sheets indicate that it may cause skin irritation, serious eye irritation, and respiratory irritation.[\[6\]](#) It is important to handle diacetin with care and to be aware of the potential hazards. No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.

Section 3: Handling and Storage

Handling:

- Handle in a well-ventilated area.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment, including gloves and safety goggles.[\[6\]](#)

- Keep away from open flames and sources of ignition.
- Wash hands thoroughly after handling.[4][6]
- Do not eat, drink, or smoke when using this product.[6]

Storage:

- Store in a cool, dry, and well-ventilated place.[7]
- Keep containers tightly closed when not in use.[6][7]
- Store away from incompatible materials such as strong oxidizing agents.[1][2][4]
- Protect from moisture as the substance is hygroscopic.[1][2]

Section 4: Exposure Controls and Personal Protection

Engineering Controls:

- Good general ventilation should be sufficient for most laboratory applications.[4]
- If aerosols or mists are generated, use local exhaust ventilation.

Table 2: Exposure Controls and Personal Protective Equipment

Type of Protection	Recommendation	Source
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles.	[1][2][4][7]
Skin Protection	Wear suitable protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	[1][2][4][6][7]
Respiratory Protection	Not typically required under normal use conditions with adequate ventilation. If vapors or aerosols are generated, a respirator may be necessary.	[1][2][4][7]

Hygiene Measures:

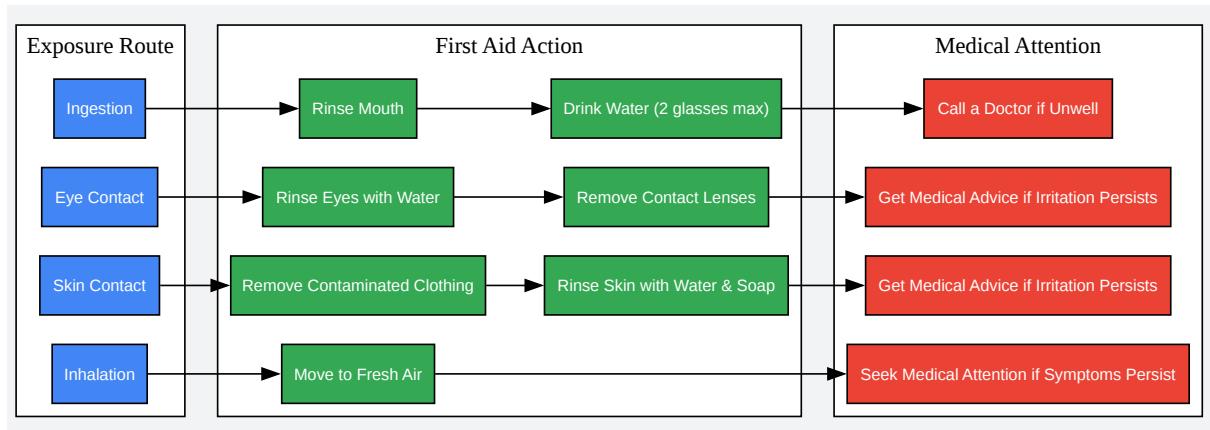
- Handle in accordance with good industrial hygiene and safety practices.[1][2]
- Change contaminated clothing and wash hands after working with the substance.

Section 5: First Aid Measures

In case of exposure to diacetin, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If symptoms develop or persist, seek medical attention.[4]
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with plenty of water and soap.[4][6] If skin irritation occurs, get medical advice/attention.[4]
- Eye Contact: Rinse cautiously with water for several minutes.[4][6] Remove contact lenses, if present and easy to do. Continue rinsing.[6] If eye irritation persists, get medical advice/attention.[4]

- Ingestion: Rinse mouth with water.[4][6] Make the victim drink water (two glasses at most). Do NOT induce vomiting.[6] Call a doctor if you feel unwell.[6]



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Caption: First aid procedures for diacetin exposure.

Section 6: Fire and Explosion Hazard Data

Diacetin is a combustible liquid. Vapors are heavier than air and may spread along floors, and can form explosive mixtures with air upon intense heating.

Table 3: Fire and Explosion Hazard Data for Diacetin

Hazard	Data	Source
Flash Point	110 °C (230 °F) (closed cup)	[1] [2] [4]
Suitable Extinguishing Media	Water fog, foam, dry chemical powder, carbon dioxide (CO ₂).	[4] [6] [7]
Unsuitable Extinguishing Media	Do not use a water jet as it will spread the fire.	[4]
Hazardous Combustion Products	Carbon oxides (CO, CO ₂).	[1] [2]

Firefighting Procedures:

- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[4\]](#)
- Move containers from the fire area if it can be done without risk.[\[4\]](#)

Section 7: Accidental Release Measures

Personal Precautions:

- Evacuate the danger area and ensure adequate ventilation.
- Avoid breathing vapors or mists.[\[6\]](#)[\[7\]](#)
- Avoid contact with the spilled material.[\[7\]](#)
- Wear appropriate personal protective equipment.[\[4\]](#)[\[6\]](#)[\[7\]](#)

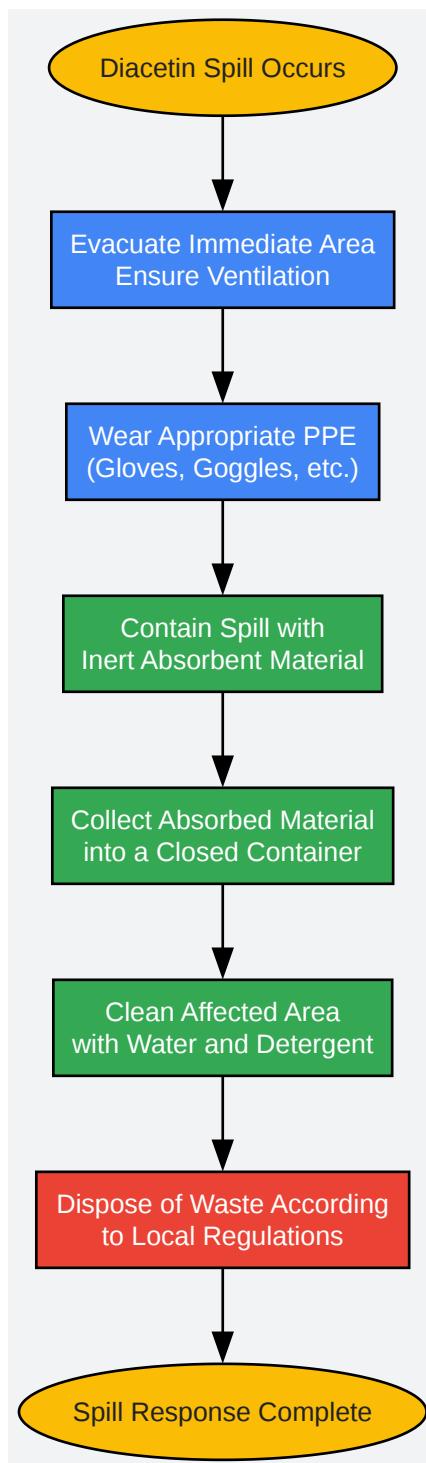
Environmental Precautions:

- Prevent the product from entering drains, surface water, or groundwater.[\[6\]](#)[\[7\]](#)

Methods for Containment and Cleanup:

- Cover drains to prevent entry.

- Contain the spill with inert absorbent material such as sand, vermiculite, or commercial absorbent pads.[4][6]
- Collect the absorbed material and place it into a suitable, closed container for disposal.[4][6][7]
- Clean the affected area thoroughly with water and detergent.



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Caption: Workflow for handling a diacetin spill.

Section 8: Toxicological Information

The chemical, physical, and toxicological properties of diacetin have not been thoroughly investigated. Available data suggests low acute toxicity.

Table 4: Acute Toxicity Data for Diacetin

Route	Species	Value	Source
Oral LD50	Not specified	Based on ATE data, classification criteria are not met. ATE > 2000 mg/kg.	[2]
Dermal LD50	Not specified	Based on ATE data, classification criteria are not met. ATE > 2000 mg/kg.	[2]
Inhalation LC50	Not specified	Based on ATE data, classification criteria are not met. ATE > 20 mg/l.	[2]

- Skin Sensitization: The product is not expected to cause skin sensitization.[\[4\]](#)
- Germ Cell Mutagenicity: No data is available to indicate that the product or its components are mutagenic or genotoxic.[\[4\]](#)
- Reproductive Toxicity: This product is not expected to cause reproductive or developmental effects.[\[4\]](#)
- Specific Target Organ Toxicity (Single and Repeated Exposure): Not classified.[\[4\]](#)

Section 9: Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[\[4\]](#) Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself. Empty containers should be taken to an approved waste handling site for recycling or disposal.[\[4\]](#)

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